

Safety and Handling of 3-(Trifluoromethyl)benzhydrol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-(Trifluoromethyl)benzhydrol*

Cat. No.: B1350613

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-(Trifluoromethyl)benzhydrol** (CAS No. 728-80-3), a compound of interest in pharmaceutical research and development. The following sections detail the material's properties, associated hazards, recommended handling procedures, and emergency response protocols to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-(Trifluoromethyl)benzhydrol** is presented in Table 1. This data is essential for the proper design of experiments and for understanding the compound's behavior under various laboratory conditions.

Property	Value
CAS Number	728-80-3
Molecular Formula	C14H11F3O
Molecular Weight	252.23 g/mol [1]
Appearance	White Solid [1]
Melting Point	61-62 °C [2]
Boiling Point	125-127 °C at 0.5 torr [2]
Solubility	Low water solubility [1]

Hazard Identification and Classification

3-(Trifluoromethyl)benzhydrol is classified as a hazardous substance. A summary of its GHS hazard statements is provided in Table 2. It is crucial for all personnel handling this compound to be thoroughly familiar with these hazards.

GHS Hazard Code	Hazard Statement
H315	Causes skin irritation [1][3]
H317	May cause an allergic skin reaction [2]
H319	Causes serious eye irritation [1][2][3]
H335	May cause respiratory irritation [1][3][4]

Personal Protective Equipment (PPE) and Handling Precautions

To mitigate the risks associated with handling **3-(Trifluoromethyl)benzhydrol**, the following personal protective equipment and handling precautions are mandatory.

Required Personal Protective Equipment

- Eye Protection: Chemical safety goggles or a face shield must be worn.[\[1\]\[5\]](#)

- Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile) are required.[1][5]
- Respiratory Protection: In case of dust formation or inadequate ventilation, a NIOSH-approved respirator should be used.[6]

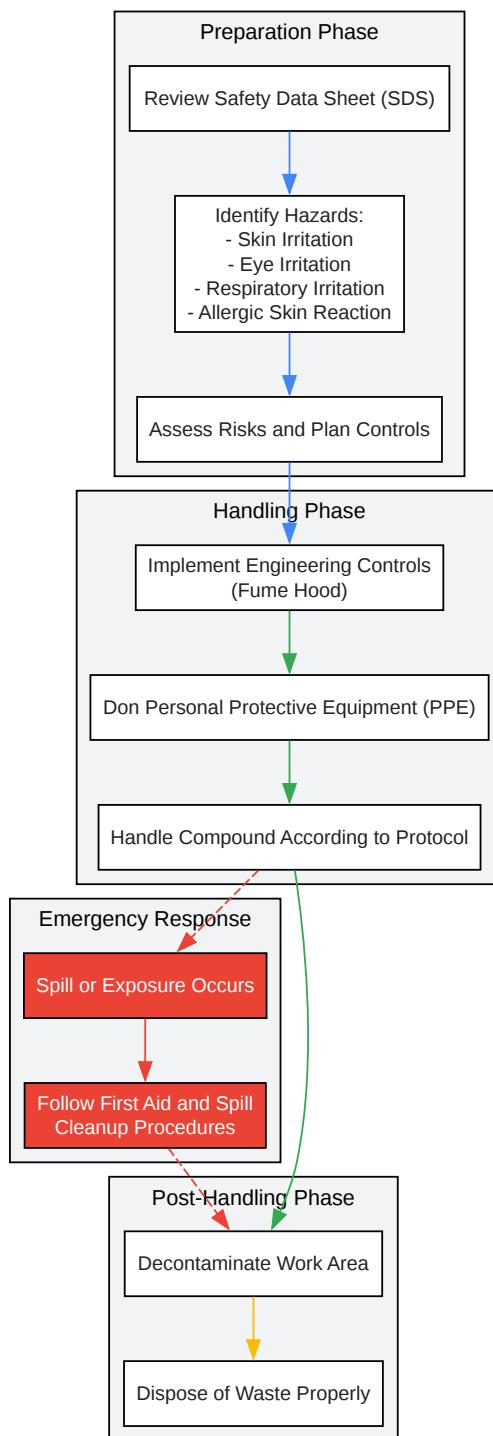
Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][6]
- Avoid generating dust.[1]
- Wash hands thoroughly after handling.[1][5]
- Keep containers tightly closed when not in use.[1][6]
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[6]

Risk Assessment and Handling Workflow

A systematic approach to risk assessment is critical before commencing any work with **3-(Trifluoromethyl)benzhydrol**. The following workflow diagram illustrates the key steps from initial assessment to safe disposal.

Risk Assessment and Handling Workflow for 3-(Trifluoromethyl)benzhydrol

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Caption: A workflow for the safe handling of **3-(Trifluoromethyl)benzhydrol**.

Experimental Protocols for Hazard Assessment

The following are summaries of standardized methodologies for assessing the key hazards of **3-(Trifluoromethyl)benzhydrol**.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD 439)

This in vitro test method is designed to identify chemical irritants without the use of live animals.

[7]

- Principle: The test utilizes a reconstructed human epidermis model which mimics the upper layers of human skin.[3][6] The test chemical is applied topically to the tissue. Irritant chemicals cause cell damage, which is measured by a decrease in cell viability.[2]
- Methodology:
 - Reconstructed human epidermis tissues are pre-incubated.
 - The test substance (**3-(Trifluoromethyl)benzhydrol**) is applied to the surface of the tissues.
 - Negative and positive controls are run in parallel.
 - After a defined exposure period, the substance is removed by washing.
 - The tissues are incubated for a post-exposure period.
 - Cell viability is determined using a colorimetric assay, such as the MTT assay, which measures mitochondrial activity.[3][7]
- Interpretation: A reduction in cell viability below 50% of the negative control is indicative of skin irritation potential.[3][6][8]

Acute Dermal Irritation/Corrosion (OECD 404)

This in vivo test provides information on the potential for a substance to cause skin irritation or corrosion.[1][5]

- Principle: The test substance is applied to the skin of a laboratory animal (typically an albino rabbit) for a set duration.[4] The site is then observed for signs of erythema (redness) and edema (swelling).[9]
- Methodology:
 - A small area of the animal's fur is clipped.
 - A measured amount of the test substance is applied to a small patch of skin and covered with a gauze patch.
 - The patch is left in place for up to 4 hours.
 - After the exposure period, the patch is removed, and the skin is cleaned.
 - The skin is examined for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[9][10]
- Interpretation: The severity of the skin reactions is scored according to a standardized grading system. The scores are used to classify the substance's irritation potential.

Acute Eye Irritation/Corrosion (OECD 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.[11][12]

- Principle: A single dose of the test substance is applied to one eye of an experimental animal, with the other eye serving as a control.[13][14] The eyes are then examined for lesions of the cornea, iris, and conjunctiva.[13][14]
- Methodology:
 - The test substance is carefully instilled into the conjunctival sac of one eye of the animal.
 - The eyelids are held together for a brief moment to prevent loss of the material.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[11]

- Observations of corneal opacity, iritis, and conjunctival redness and chemosis (swelling) are recorded and scored.
- Interpretation: The scores for the different ocular effects are used to classify the substance's eye irritation potential.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[\[1\]](#) If irritation or an allergic reaction develops, seek medical attention.
- Inhalation: Move the affected person to fresh air.[\[1\]](#) If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[5\]](#) Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

- Minor Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - Cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully sweep up the absorbed material and place it in a sealed container for disposal.
[\[1\]](#)
 - Clean the spill area with soap and water.

- Major Spill:
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team.
 - Prevent entry into the affected area.

Disposal Considerations

Dispose of **3-(Trifluoromethyl)benzhydrol** and any contaminated materials in accordance with all applicable federal, state, and local regulations.^{[1][5]} Do not allow the chemical to enter drains or waterways.

Disclaimer

This guide is intended for informational purposes only and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment and to implement appropriate safety measures for their specific laboratory conditions. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling this chemical.

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- To cite this document: BenchChem. [Safety and Handling of 3-(Trifluoromethyl)benzhydrol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1350613#safety-and-handling-precautions-for-3-trifluoromethyl-benzhydrol>]

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